

Technical Support Center: Stability & Storage Protocol for Afalanine Sodium

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Compound of Interest

Compound Name: Afalanine sodium

CAS No.: 74407-30-0

Cat. No.: B1665039

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Executive Summary & Compound Identity

Afalanine Sodium (chemically identified as the sodium salt of N-Acetyl-DL-phenylalanine) is a modified amino acid derivative often utilized in peptide synthesis, mRNA capping workflows, and neurobiology research as a metabolic probe [1, 2].[1]

Unlike its free acid counterpart, the sodium salt exhibits distinct physicochemical properties—most notably increased water solubility and enhanced hygroscopicity.[1] This guide addresses the specific challenge of maintaining the stability of the ionic salt form, which is prone to moisture-induced hydrolysis and clumping.[1]

Chemical Attribute	Specification
Compound Name	Afalanine Sodium (N-Acetyl-DL-phenylalanine sodium salt)
CAS Number	70461-63-1 (Salt) / 2901-75-9 (Free Acid) [3]
Molecular Formula	C ₁₁ H ₁₂ NNaO ₃
Critical Sensitivity	Moisture (High), Temperature (Moderate), Light (Low)

Core Storage Protocols

A. Solid State Storage (Lyophilized Powder)

The stability of **Afanine Sodium** in its solid state is governed by the integrity of the container seal and the absence of moisture.[1]

- Temperature: Store at -20°C for long-term stability (up to 3 years). Short-term storage (days to weeks) at 4°C is acceptable but not recommended for banking [4].[1]
- Desiccation (CRITICAL): As a sodium salt, this compound will readily absorb atmospheric water.[1]
 - Protocol: Vials must be stored in a secondary container (desiccator) or a sealed bag with active silica gel or molecular sieves.[1]
 - Warm-up: Before opening a vial stored at -20°C, allow it to equilibrate to room temperature for 30 minutes. Opening a cold vial in humid lab air causes immediate condensation inside the container, leading to hydrolysis.[1]

B. Solubilized State (Stock Solutions)

Once dissolved, the entropy of the system increases, and stability decreases significantly.[1]

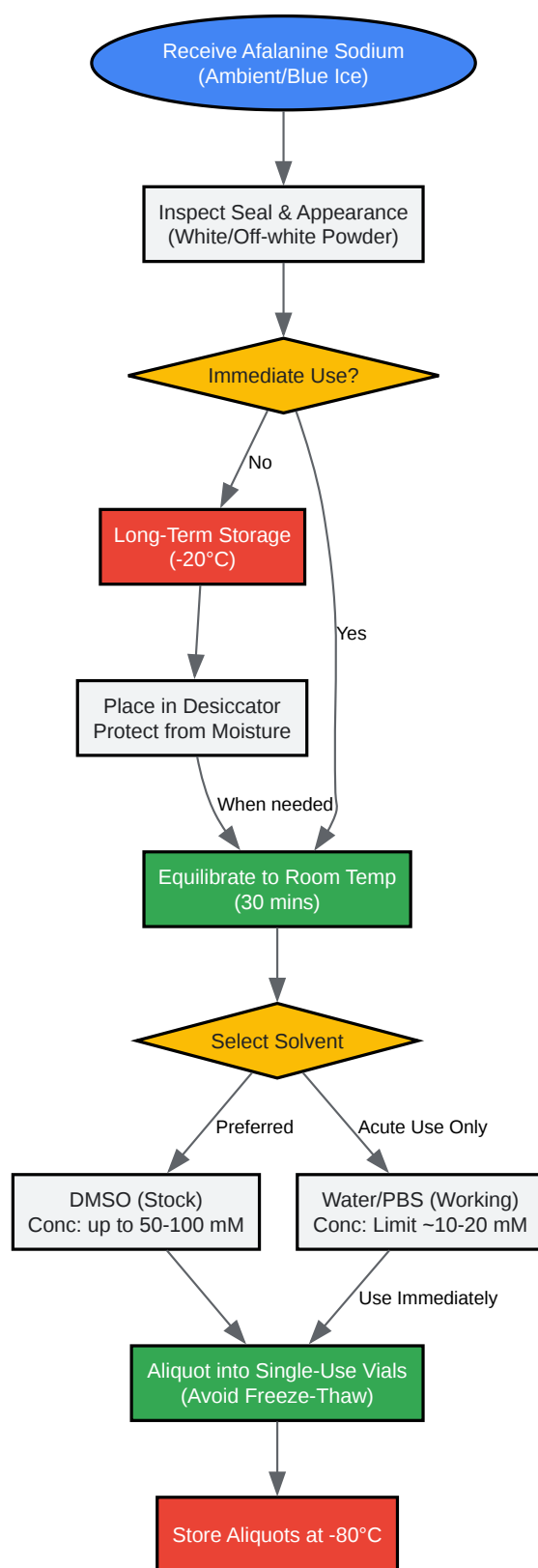
- Preferred Solvent: DMSO (Dimethyl Sulfoxide).[1] The compound is highly stable in DMSO due to the lack of hydrolytic protons.[1]
- Aqueous Solutions: Water or PBS can be used, but the solution must be used immediately or aliquoted and frozen.[1]
 - Stability:[1][2][3][4][5] Aqueous solutions are stable for <24 hours at 4°C.[1]
 - pH Sensitivity: Avoid highly acidic (pH < 4) or basic (pH > 9) environments, which accelerate the deacetylation of the N-acetyl group.[1]

C. Stability Data Matrix

Storage State	Condition	Estimated Stability	Risk Factor
Powder	-20°C (Desiccated)	3 Years	Moisture absorption (Clumping)
Powder	Ambient (25°C)	2–4 Weeks	Thermal degradation
In DMSO	-80°C	1 Year	Freeze/Thaw cycles
In DMSO	-20°C	3–6 Months	Slow oxidation
In Water/PBS	4°C	< 24 Hours	Hydrolysis / Microbial growth

Experimental Workflow: Handling & Solubilization

The following decision tree outlines the correct workflow for handling **Afanine Sodium** to ensure experimental reproducibility.



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Figure 1: Decision matrix for the receipt, storage, and solubilization of **Afalanine Sodium** to minimize hydrolytic degradation.

Troubleshooting Guide & FAQs

Issue 1: The powder has turned into a sticky gel or hard lump.[1]

- **Diagnosis:** Hygroscopic Failure.[1] The sodium salt has absorbed atmospheric moisture, likely due to a compromised seal or opening the vial while cold.[1]
- **Impact:** The precise mass is now unknown due to water weight; chemical purity may be intact, but concentration calculations will be erroneous.[1]
- **Solution:**
 - Do not attempt to dry it using heat (this degrades the N-acetyl bond).[1]
 - Dissolve the entire contents in a known volume of solvent (e.g., DMSO) to create a stock solution based on the original package mass, assuming 100% recovery.[1]
 - Filter sterilize if using for cell culture.[1]

Issue 2: Precipitation occurs when diluting the DMSO stock into culture media.[1]

- **Diagnosis:** "Crash-out" effect. Afalanine (free acid form) is less soluble than the sodium salt. [1] If the pH of your media is low, or the concentration is too high, the compound may precipitate.[1]
- **Solution:**
 - **Sonication:** Sonicate the media for 5–10 minutes at 40kHz.
 - **Step-down Dilution:** Dilute the DMSO stock 1:10 into PBS first, mix well, and then add to the media.

- Limit DMSO: Ensure final DMSO concentration is <0.5% to prevent cytotoxicity, but high enough to keep the drug solubilized.

Issue 3: The compound arrived at room temperature. Is it degraded?

- Analysis: No. **Afanine Sodium** is chemically stable at ambient temperatures for several weeks [5].[1][6]
- Action:
 - Inspect for melting or discoloration (should be white/off-white).[1]
 - Immediately transfer to -20°C storage upon receipt.
 - If the shipment took >1 month or was exposed to extreme heat (>40°C), perform an LC-MS check for the parent peak (MW ~207.23 for the anion).[1]

Issue 4: Can I autoclave Afanine Sodium solutions?

- Answer:NO.
- Reasoning: Autoclaving (121°C, high pressure) will hydrolyze the amide bond (removing the acetyl group) and potentially degrade the phenylalanine structure.[1]
- Protocol: Use 0.22 µm PVDF or PES syringe filters for sterilization.[1]

References

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